

Personal protective equipment for handling Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate*

Cat. No.: B154913

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Essential Safety and Handling Guide for Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate

This guide provides crucial safety and logistical information for the handling and disposal of **Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate**, tailored for researchers, scientists, and professionals in drug development.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to ensure safety when handling **Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate**. The following table summarizes the recommended PPE.

| Area of Protection | Recommended PPE | Specifications |
|------------------------|--|---|
| Eye/Face Protection | Safety glasses with side-shields | Must conform to EN166 (EU) or NIOSH (US) standards. |
| Skin Protection | Chemical impermeable gloves | Inspect gloves prior to use and dispose of them in accordance with good laboratory practices. [1] |
| Protective clothing | To avoid skin contact.[2] | |
| Respiratory Protection | Particle respirator (P95/P1) or higher-level respirator (OV/AG/P99 or ABEK-P2) | Use for nuisance exposures or higher-level protection as needed. Ensure respirators and components are tested and approved under appropriate government standards.[1] |

Handling and Storage

- Handling: Handle in a well-ventilated area.[2] Avoid the formation of dust and aerosols.[1][2] Do not breathe vapors, mist, or gas.[1] Avoid contact with skin and eyes.[1][2]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place under an inert atmosphere.[1]

Accidental Release Measures

In the event of a spill, evacuate personnel to a safe area.[1][2] Use personal protective equipment, including chemical-impermeable gloves and safety glasses.[2] Avoid dust formation.[1][2] Sweep up and shovel the material, keeping it in suitable, closed containers for disposal.[1] Prevent the chemical from entering drains.[1][2]

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1] |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician.[1] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1] |
| Ingestion | Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[1] |

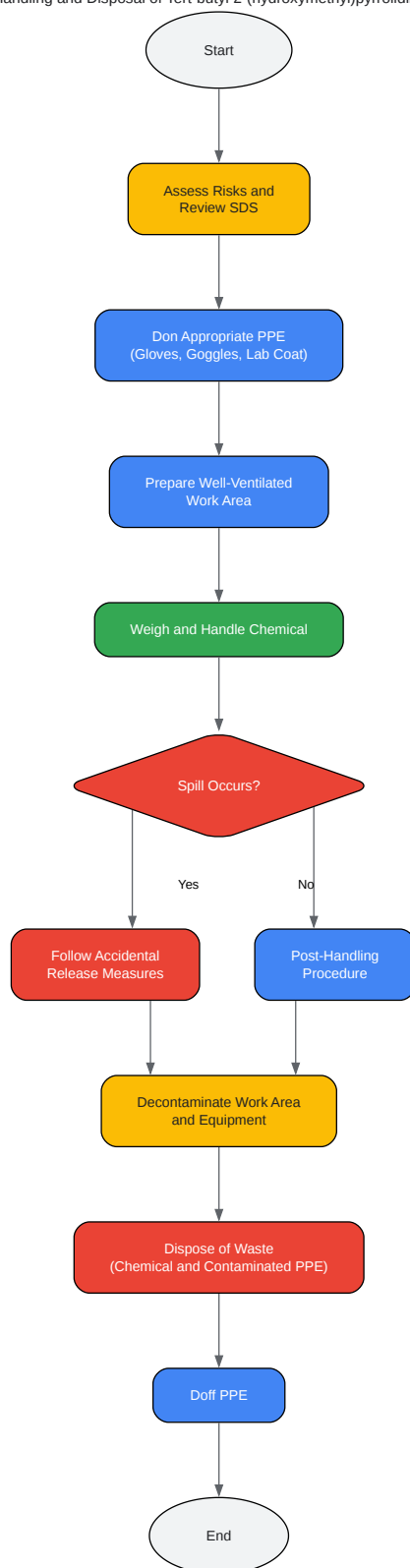
Disposal Considerations

Dispose of the chemical by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge into sewer systems.[3] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[3]

Operational Workflow for Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate**.

Workflow for Handling and Disposal of Tert-butyl 2-(hydroxymethyl)pyrrolidine-1-carboxylate

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Safe handling and disposal workflow.

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